

Application Notes and Protocols: Labeling Antibodies with Cy5 Carboxylic Acid (mono SO3)

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Compound of Interest

Compound Name: *Cy5 acid(mono so3)*

Cat. No.: *B3276664*

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This document provides a detailed protocol for the covalent labeling of antibodies with Cy5 carboxylic acid (mono SO3). The procedure involves a two-step process: the activation of the dye's carboxylic acid group to an amine-reactive intermediate, followed by the conjugation to primary amines on the antibody.

The cyanine dye, Cy5, is a bright, far-red fluorescent label widely used in various applications, including immunofluorescence, flow cytometry, and Western blotting. Its emission in the far-red spectrum minimizes autofluorescence from biological samples. The presence of a sulfonic acid group (SO3) enhances the water solubility of the dye.

Principle of the Reaction

Labeling antibodies with a carboxylic acid-containing dye like Cy5 acid requires the activation of the carboxyl group into a more reactive species that can readily form a stable amide bond with the primary amine groups (e.g., on lysine residues) of the antibody. This is typically achieved using a carbodiimide crosslinker, such as 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), in the presence of N-hydroxysuccinimide (NHS) to form a more stable, amine-reactive NHS ester intermediate.

Experimental Protocols

Materials and Reagents

- Antibody: Purified antibody to be labeled (concentration of 1-10 mg/mL is recommended).[\[1\]](#)
The antibody should be in an amine-free buffer like PBS (Phosphate Buffered Saline). Avoid buffers containing Tris or glycine.[\[2\]](#)[\[3\]](#)
- Cy5 carboxylic acid (mono SO₃)
- Activation Reagents:
 - 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
 - N-hydroxysuccinimide (NHS) or N-hydroxysulfosuccinimide (Sulfo-NHS) for a water-soluble alternative.
- Solvent: Anhydrous Dimethylformamide (DMF) or Dimethyl Sulfoxide (DMSO) of high quality.[\[1\]](#)[\[2\]](#)
- Buffers:
 - Activation Buffer: 0.1 M MES (2-(N-morpholino)ethanesulfonic acid), pH 4.7-6.0.
 - Conjugation Buffer: 0.1 M Sodium Bicarbonate or Sodium Borate buffer, pH 8.3-8.5.[\[4\]](#)[\[5\]](#)
 - Quenching Buffer: 1 M Tris-HCl or Glycine, pH 7.4-8.0.
- Purification System: Gel filtration column (e.g., Sephadex G-25) or dialysis tubing (10-14 kDa MWCO).
- Spectrophotometer

Antibody Preparation

- If the antibody is in a buffer containing primary amines (e.g., Tris, glycine), it must be exchanged into an amine-free buffer such as PBS (pH 7.2-7.4).[\[6\]](#)

- This can be achieved by dialysis against PBS overnight at 4°C with multiple buffer changes, or by using a desalting column.
- Adjust the antibody concentration to 2-10 mg/mL in PBS. Higher concentrations generally lead to better labeling efficiency.[1][7]

Preparation of Reagent Stock Solutions

- Cy5 Acid Stock Solution: Prepare a 10 mM stock solution of Cy5 carboxylic acid in anhydrous DMSO or DMF. Vortex to ensure it is fully dissolved.[4][8]
- EDC Stock Solution: Prepare a 100 mM stock solution of EDC in Activation Buffer (0.1 M MES, pH 4.7-6.0) immediately before use.
- NHS/Sulfo-NHS Stock Solution: Prepare a 100 mM stock solution of NHS or Sulfo-NHS in Activation Buffer immediately before use.

Activation of Cy5 Carboxylic Acid

- In a microcentrifuge tube, combine the Cy5 acid stock solution with the EDC and NHS/Sulfo-NHS stock solutions. A typical molar ratio is 1:10:20 (Cy5:EDC:NHS).
- Incubate the reaction mixture for 15-30 minutes at room temperature in the dark to form the amine-reactive NHS ester.

Conjugation of Activated Cy5 to Antibody

- Adjust the pH of the prepared antibody solution to 8.3-8.5 by adding 1/10th volume of 1 M sodium bicarbonate buffer.[6]
- Slowly add the activated Cy5 solution to the antibody solution while gently vortexing. The recommended molar ratio of dye to antibody can range from 5:1 to 20:1.[9] This may need to be optimized for each specific antibody.
- Incubate the reaction for 1-2 hours at room temperature with continuous stirring, protected from light.[2][5]

Quenching the Reaction (Optional)

- To stop the reaction, add a quenching buffer such as Tris-HCl or glycine to a final concentration of 50-100 mM.[4]
- Incubate for 15-30 minutes at room temperature.[4]

Purification of the Labeled Antibody

- Separate the Cy5-labeled antibody from the unreacted dye and byproducts using a gel filtration column (e.g., Sephadex G-25) pre-equilibrated with PBS.
- The labeled antibody will elute in the void volume, while the smaller, unconjugated dye molecules will be retained in the column.
- Alternatively, the labeled antibody can be purified by extensive dialysis against PBS at 4°C.

Characterization of the Conjugate: Calculating the Degree of Labeling (DOL)

The Degree of Labeling (DOL) is the average number of dye molecules conjugated to each antibody molecule. An optimal DOL is typically between 2 and 10.[10][11]

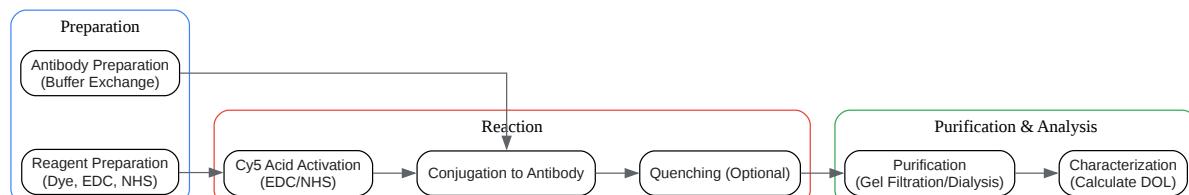
- Measure the absorbance of the purified conjugate solution at 280 nm (A280) and at the maximum absorbance of Cy5 (~646 nm, Amax).[7]
- Calculate the concentration of the antibody and the dye using the Beer-Lambert law and the following equations:
 - Corrected A280 (A280corr) = A280 - (Amax × CF280)
 - Where CF280 is the correction factor for the dye's absorbance at 280 nm (for Cy5, this is approximately 0.04).[7]
 - Antibody Concentration (M) = A280corr / $\epsilon_{\text{protein}}$
 - Where $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the antibody at 280 nm (for IgG, $\sim 210,000 \text{ M}^{-1}\text{cm}^{-1}$).[10]
 - Dye Concentration (M) = Amax / ϵ_{dye}

- Where ϵ_{dye} is the molar extinction coefficient of Cy5 at its Amax ($\sim 271,000 \text{ M}^{-1}\text{cm}^{-1}$).
[\[7\]](#)
- DOL = Dye Concentration (M) / Antibody Concentration (M)

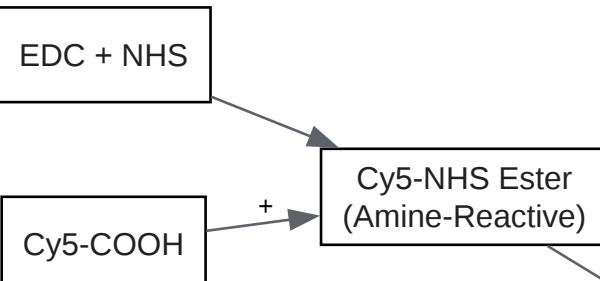
Data Presentation

Parameter	Recommended Value	Reference
Antibody Concentration	2 - 10 mg/mL	[1] [7]
Reaction Buffer	0.1 M Sodium Bicarbonate, pH 8.3-8.5	[4] [5]
Dye:Antibody Molar Ratio	5:1 to 20:1	[9]
Reaction Time	1 - 2 hours	[2] [5]
Reaction Temperature	Room Temperature	[2] [5]
Optimal DOL	2 - 10	[10] [11]

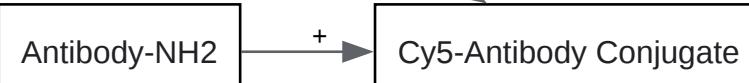
Visualizations



Step 1: Activation of Cy5 Carboxylic Acid



Step 2: Conjugation to Antibody



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